

Personal protective equipment for handling 2-Indanone

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Compound of Interest

Compound Name: 2-Indanone

Cat. No.: B058226

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Essential Safety and Handling Guide for 2-Indanone

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This guide provides critical safety and logistical information for the handling and disposal of **2-Indanone**, ensuring the well-being of laboratory personnel and adherence to safety protocols.

Hazard Identification and Personal Protective Equipment (PPE)

2-Indanone is a solid chemical compound that can pose health risks upon exposure. It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize these risks. Primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation. [\[1\]](#)

Recommended Personal Protective Equipment

Proper PPE is mandatory when handling **2-Indanone**. The following table summarizes the recommended equipment.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with side shields or Goggles	Must be compliant with OSHA 29 CFR 1910.133 or European Standard EN166. [2] [3]
Hand Protection	Chemical-resistant gloves	See Table 2 for glove material recommendations.
Body Protection	Laboratory Coat	Standard laboratory coat to prevent skin contact.
Respiratory Protection	Dust Mask (N95 or P1 type)	Recommended when handling the powder form to avoid dust inhalation. [4] [5]

Glove Selection and Chemical Compatibility

Due to the absence of specific breakthrough time data for **2-Indanone**, general chemical resistance data for ketones should be considered for glove selection. Nitrile gloves offer limited protection and are not recommended for prolonged contact with ketones.[\[3\]](#)[\[4\]](#) Butyl rubber gloves generally provide better resistance to ketones.[\[6\]](#)[\[7\]](#)

Table 2: Glove Material Chemical Resistance to Ketones (Proxy for **2-Indanone**)

Glove Material	Breakthrough Time (Estimated)	Rating	Recommendations for Handling 2-Indanone
Nitrile	< 15 minutes	Poor to Fair	Suitable for incidental contact or splash protection only. Change gloves immediately upon contact. [2]
Latex	Fair	Fair	Offers slightly better protection than nitrile for some ketones, but not recommended for prolonged use.
Neoprene	Fair to Good	Good	Provides moderate resistance. Inspect gloves regularly for signs of degradation.
Butyl Rubber	> 8 hours	Excellent	Recommended for prolonged handling. Offers the best protection against ketones. [7]
Viton™	> 8 hours	Excellent	An alternative to Butyl Rubber, offering excellent resistance.

Note: The breakthrough times are estimates based on general data for ketones and may vary depending on the specific glove manufacturer, thickness, and concentration of the chemical. Always inspect gloves for any signs of degradation before and during use.

Operational Plan for Handling 2-Indanone

A systematic approach is essential for the safe handling of **2-Indanone** in a laboratory setting.

Pre-Handling Checklist

- Review Safety Data Sheet (SDS): Always consult the most recent SDS for **2-Indanone** before starting any work.
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder.
- Assemble PPE: Put on all required PPE as outlined in Table 1.
- Prepare Work Area: Ensure the workspace is clean, and all necessary equipment is readily available.
- Locate Emergency Equipment: Confirm the location and functionality of eyewash stations and safety showers.

Step-by-Step Handling Procedure

- Weighing and Transferring:
 - Perform all weighing and transferring of solid **2-Indanone** within a chemical fume hood to minimize dust inhalation.
 - Use a spatula or other appropriate tool to handle the solid. Avoid creating dust.
- In Solution:
 - When working with **2-Indanone** in solution, handle it as you would any other potentially hazardous chemical solution.
 - Avoid direct contact with the solution.
- Post-Handling:
 - Thoroughly wash hands with soap and water after handling is complete, even if gloves were worn.^[1]
 - Clean all contaminated surfaces and equipment.

Disposal Plan

Proper disposal of **2-Indanone** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

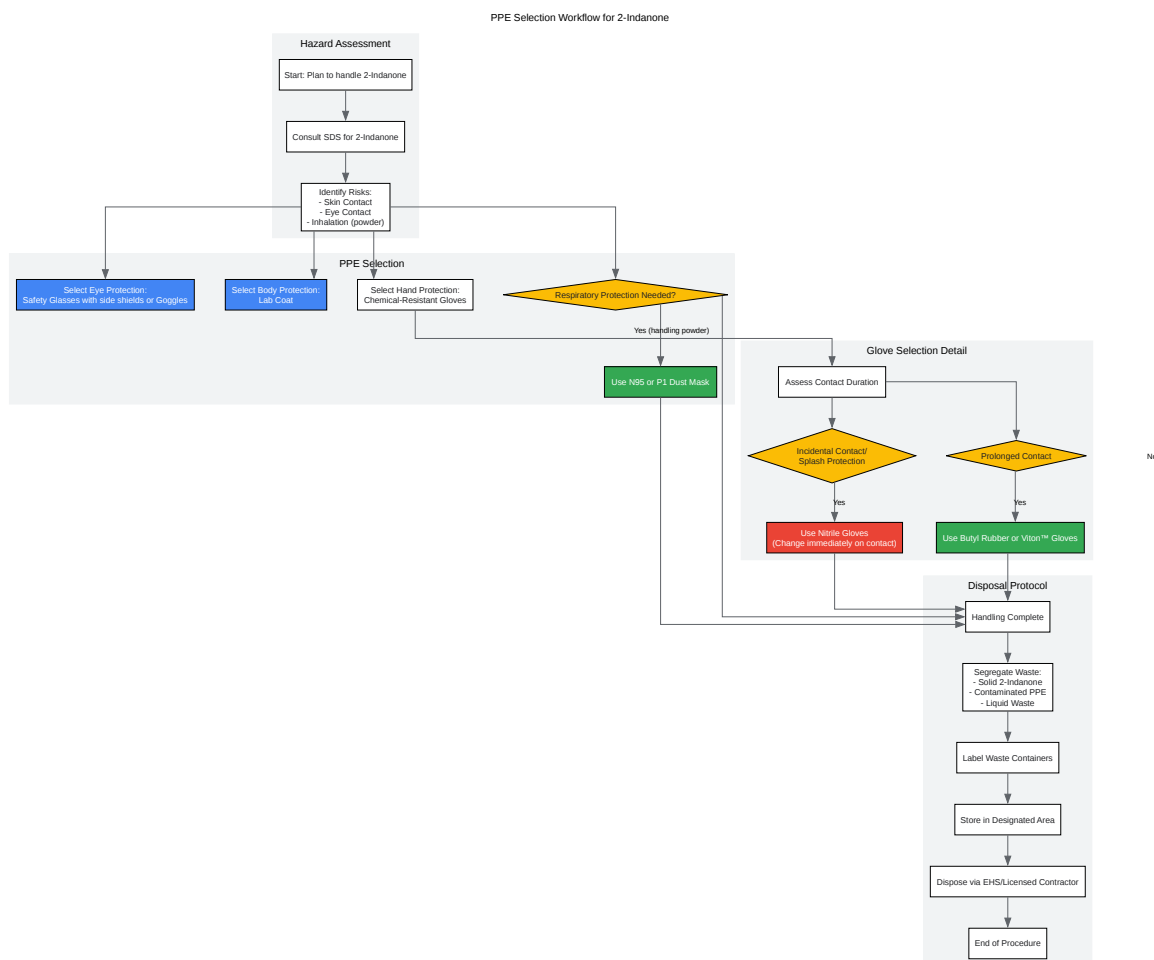
- **Solid 2-Indanone Waste:** Collect any solid waste, including spilled material, in a clearly labeled, sealed container.
- **Contaminated Materials:** Dispose of any items that have come into contact with **2-Indanone**, such as gloves, weighing paper, and pipette tips, in a designated hazardous waste container.
- **Solutions:** Collect liquid waste containing **2-Indanone** in a separate, labeled hazardous waste container. Do not mix with other incompatible waste streams.

Step-by-Step Disposal Procedure

- **Containment:**
 - For spills, carefully sweep up the solid material and place it into a suitable, closed container for disposal.^[3]^[4] Avoid generating dust.
- **Labeling:**
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name "**2-Indanone**".
- **Storage:**
 - Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- **Final Disposal:**
 - Arrange for the disposal of all **2-Indanone** waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company.
 - Consult local, state, and federal regulations for specific disposal requirements.^[4]

Experimental Workflow and Safety Decision Making

The following diagram illustrates the logical workflow for selecting the appropriate PPE and making safety decisions when handling **2-Indanone**.



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PPE Selection Workflow for **2-Indanone**

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